

# FPI-1602 potential research applications

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## Compound of Interest

Compound Name: FPI-1602

Cat. No.: B12414772

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An in-depth analysis of publicly available scientific literature and chemical databases reveals that "FPI-1602" is the designation for a  $\beta$ -lactamase inhibitor. Despite this identification, a comprehensive search has yielded insufficient public data to construct a detailed technical guide or whitepaper that meets the specified requirements for in-depth experimental protocols, quantitative data, and signaling pathway diagrams.

## Compound Identification

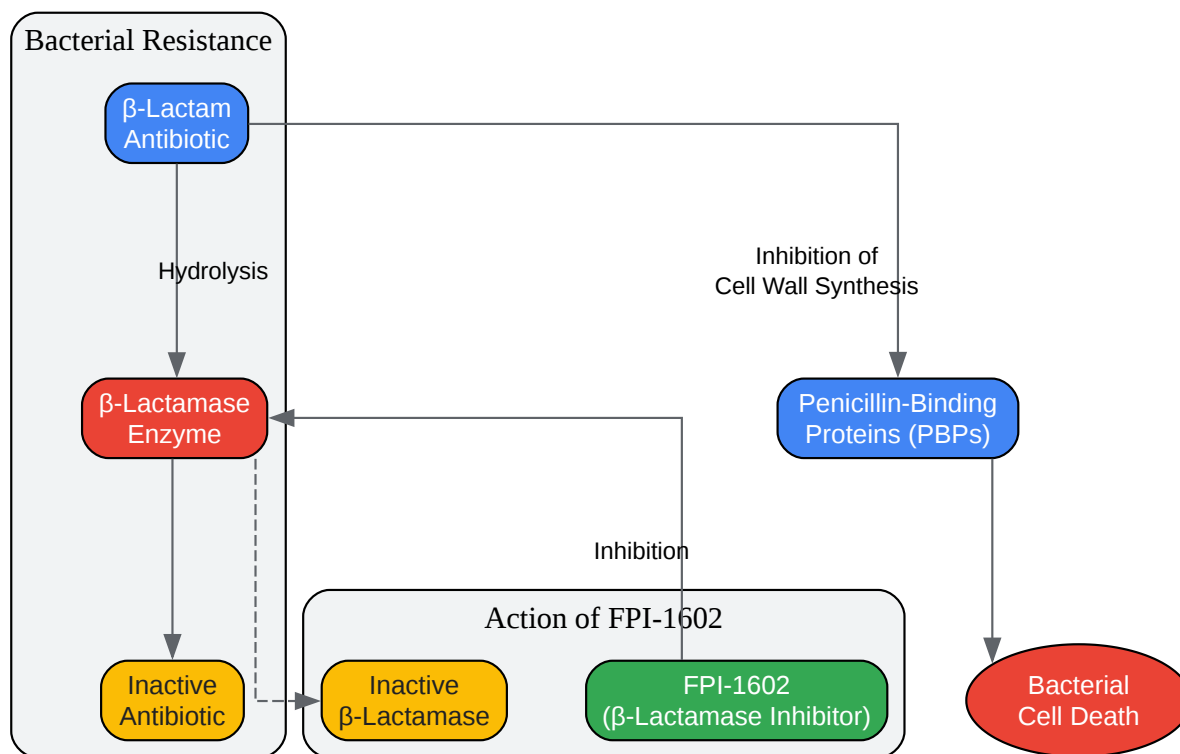
**FPI-1602** is chemically identified as (2S,5R)-2-(2-(azetidine-3-carbonyl)hydrazine-1-carbonyl)-7-oxo-1,6-diazabicyclo[3.2.1]octan-6-yl hydrogen sulfate, with the assigned CAS number 1452460-31-9. Information from chemical suppliers indicates its role as a  $\beta$ -lactamase inhibitor with noted antimicrobial activity against several Gram-negative bacteria, including *Pseudomonas aeruginosa*, *Escherichia coli*, and *Enterobacter* species.

## Mechanism of Action: $\beta$ -Lactamase Inhibition

$\beta$ -lactam antibiotics are a cornerstone of antibacterial therapy, exerting their bactericidal effect by inhibiting penicillin-binding proteins (PBPs), which are essential enzymes for the synthesis of the bacterial cell wall.<sup>[1]</sup> A primary mechanism of bacterial resistance to these antibiotics is the production of  $\beta$ -lactamase enzymes, which hydrolyze the amide bond in the characteristic four-membered  $\beta$ -lactam ring, rendering the antibiotic inactive.<sup>[1][2]</sup>

$\beta$ -lactamase inhibitors are compounds administered concurrently with  $\beta$ -lactam antibiotics to counteract this resistance mechanism. These inhibitors function by binding to the  $\beta$ -lactamase enzyme, thereby preventing the degradation of the partner antibiotic and allowing it to

effectively reach its PBP targets.[2] The general mechanism of  $\beta$ -lactamase inhibition is depicted in the following workflow:



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## References

- 1.  $\beta$ -Lactams and  $\beta$ -Lactamase Inhibitors: An Overview - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Old and New Beta-Lactamase Inhibitors: Molecular Structure, Mechanism of Action, and Clinical Use - PMC [pmc.ncbi.nlm.nih.gov]

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